

Propargyl-PEG2-OH: A Comprehensive Technical Guide to Solubility Characteristics

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Compound of Interest

Compound Name: Propargyl-PEG2-OH

Cat. No.: B1679628

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility profile of **Propargyl-PEG2-OH** (2-[2-(prop-2-yn-1-yloxy)ethoxy]ethan-1-ol), a bifunctional molecule widely utilized in bioconjugation, drug delivery systems, and as a versatile linker in Proteolysis Targeting Chimeras (PROTACs). A thorough understanding of its solubility in various aqueous and organic solvents is critical for its effective application in research and development, ensuring optimal reaction conditions, purification, and formulation.

Core Physicochemical Properties

Propargyl-PEG2-OH is a liquid at standard temperature and pressure, a crucial factor influencing its solubility. Unlike solid compounds which have a saturation point, liquids can be miscible in other liquids, meaning they can mix in all proportions to form a homogeneous solution. The molecular structure of **Propargyl-PEG2-OH**, featuring a short, hydrophilic diethylene glycol (PEG2) chain, a terminal hydroxyl group, and a terminal propargyl group, imparts an amphiphilic character. This structure facilitates its solubility in a broad range of polar solvents and some non-polar organic solvents.

Quantitative and Qualitative Solubility Data

Precise quantitative solubility data for **Propargyl-PEG2-OH** is not extensively published for all common laboratory solvents. However, based on available data from suppliers and the known behavior of structurally similar short-chain PEG ethers, the following table summarizes its

solubility profile. Given that **Propargyl-PEG2-OH** is a liquid, "miscible" is used to indicate that it is expected to be fully soluble in all proportions.

Solvent System	Solvent Type	Temperature (°C)	Solubility (g/100 mL)	Classification
Water	Aqueous	25	Miscible (estimated)	Soluble
Phosphate-Buffered Saline (PBS)	Aqueous Buffer	25	Miscible (estimated)	Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	25	Miscible (estimated)	Soluble
N,N-Dimethylformamide (DMF)	Polar Aprotic	25	Miscible (estimated)	Soluble
Ethanol	Polar Protic	25	≥ 10 g/100 mL	Soluble
Methanol	Polar Protic	25	Miscible (estimated)	Soluble
Dichloromethane (DCM)	Chlorinated	25	Miscible (estimated)	Soluble
Chloroform	Chlorinated	25	Miscible (estimated)	Soluble
Acetone	Polar Aprotic	25	Miscible (estimated)	Soluble
Ethyl Acetate	Polar Aprotic	25	Miscible (estimated)	Soluble

Note: "Miscible (estimated)" indicates that while specific quantitative data is unavailable, the compound is expected to be fully miscible based on its physical state and the known properties

of similar short-chain PEG derivatives. The principle of "like dissolves like" suggests strong solubility in polar solvents due to the ether linkages and terminal hydroxyl group.

Factors Influencing Solubility

The solubility of **Propargyl-PEG2-OH** is governed by several key factors:

- **Molecular Weight:** With a low molecular weight of 144.17 g/mol, **Propargyl-PEG2-OH** exhibits higher solubility in organic solvents compared to high molecular weight PEG polymers.
- **Solvent Polarity:** The hydrophilic nature of the di-ethylene glycol chain and the terminal hydroxyl group favors strong interactions with polar solvents such as water, alcohols, DMSO, and DMF through hydrogen bonding and dipole-dipole interactions. The propargyl group provides some non-polar character, contributing to its solubility in less polar solvents like dichloromethane and chloroform.
- **Temperature:** For liquid-liquid mixing, temperature can influence miscibility, although for compounds like **Propargyl-PEG2-OH** that are already miscible at room temperature in many solvents, the effect may be less pronounced than for dissolving solids.

Experimental Protocol: Solubility Determination by the Shake-Flask Method

The shake-flask method is a standard and reliable technique for determining the equilibrium solubility of a compound in a specific solvent. For a liquid compound like **Propargyl-PEG2-OH**, this method can be adapted to determine miscibility.

Objective: To determine the solubility or miscibility of **Propargyl-PEG2-OH** in a selection of solvents at a controlled temperature.

Materials:

- **Propargyl-PEG2-OH**
- Selected solvents (e.g., Water, Ethanol, DMSO)

- Glass vials with screw caps
- Calibrated pipettes
- Orbital shaker with temperature control
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

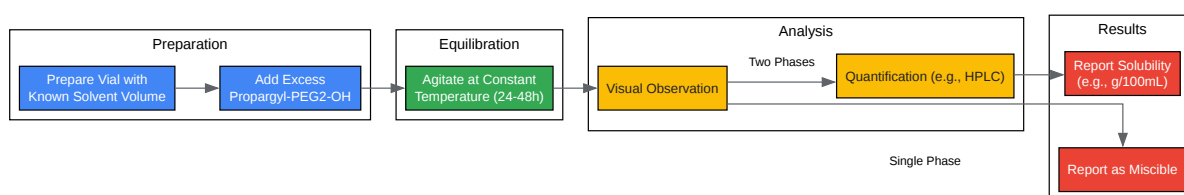
Procedure:

- Preparation of Test Solutions:
 - In separate, labeled vials, add a known volume of the solvent to be tested.
 - To each vial, add an excess amount of **Propargyl-PEG2-OH**. Since it is a liquid, this can be done by adding a volume that would represent a very high concentration if it were a solid (e.g., 50% v/v).
- Equilibration:
 - Securely cap the vials.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The agitation should be vigorous enough to ensure thorough mixing.
- Phase Separation:
 - After equilibration, visually inspect the vials. If a single, clear phase is observed, the liquids are miscible.
 - If two phases are present, the solubility is finite. In this case, cease agitation and allow the phases to separate. Centrifugation at the same temperature can be used to accelerate phase separation.

- Quantification (for non-miscible systems):
 - Carefully extract an aliquot from the solvent phase, ensuring none of the undissolved **Propargyl-PEG2-OH** phase is transferred.
 - Prepare a series of dilutions of the aliquot.
 - Analyze the diluted samples using a validated analytical method (e.g., HPLC) to determine the concentration of **Propargyl-PEG2-OH**.
 - A calibration curve prepared with known concentrations of **Propargyl-PEG2-OH** should be used for accurate quantification.
- Data Reporting:
 - If miscible, report as "miscible at the tested temperature."
 - If solubility is finite, report the solubility in g/100 mL or mg/mL at the specified temperature.

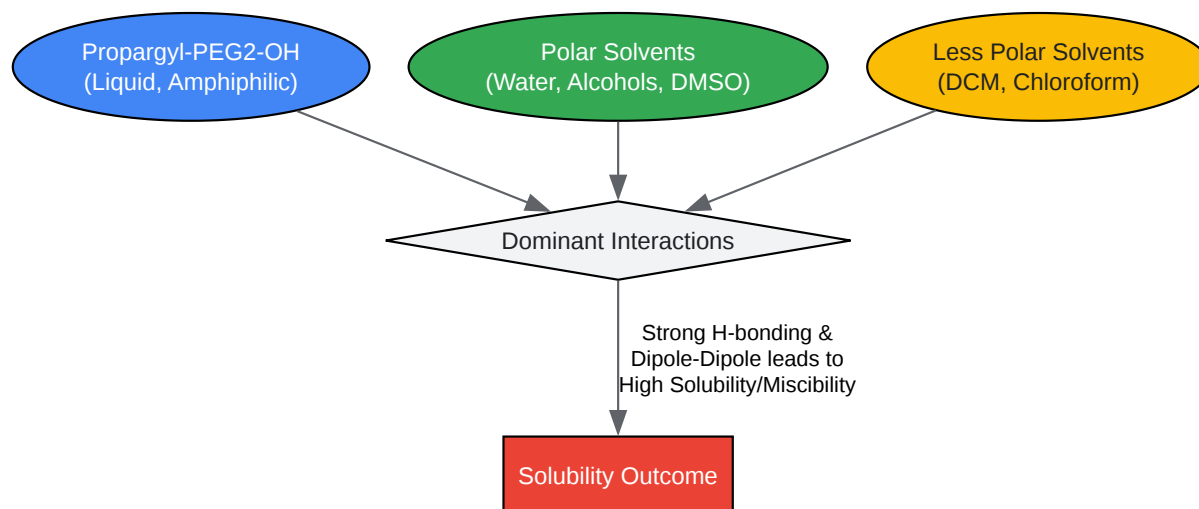
Visualizing Experimental Workflow and Logical Relationships

To further clarify the experimental and logical processes involved in assessing the solubility of **Propargyl-PEG2-OH**, the following diagrams are provided in the DOT language.



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Caption: A generalized workflow for determining the solubility of **Propargyl-PEG2-OH**.



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Caption: Logical relationship governing the solubility of **Propargyl-PEG2-OH**.

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